

reducing strength tributylaluminum versus other aluminum alkyls

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

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Aluminum Alkyls in Overview

Aluminum alkyls are organometallic compounds with a central aluminum atom bonded to organic groups. They are highly reactive and are primarily used as catalysts, co-catalysts, and reagents in industrial and research chemistry [1] [2].

The table below summarizes common aluminum alkyls and their primary applications, which helps contextualize their different reactive roles.

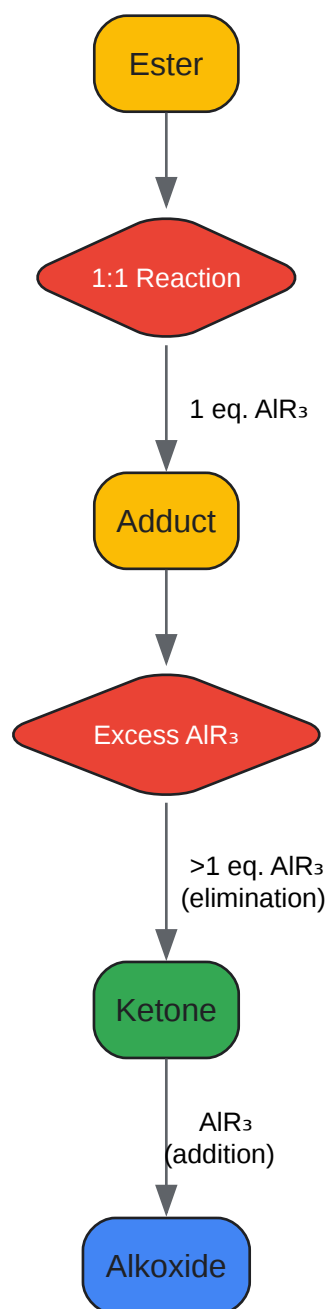
Compound Name	Primary Applications & Characteristics
Triethyl Aluminum (TEAL)	Major co-catalyst for producing polypropylene and polyethylene [2].
Diethylaluminum Chloride (DEAC)	Catalyst component in Ziegler-Natta systems for olefin polymerizations [2].
Diisobutylaluminum Hydride (DIBAL-H)	Used in organic synthesis as a reducing agent [1] [2].
Trimethyl Aluminum (TMA)	Used in chemical processes and as a precursor for aluminum oxide films in semiconductors [3] [4].

Compound Name	Primary Applications & Characteristics
Tri-n-butyl Aluminum	Used in production of high-density polyethylene and as a reducing agent [2].
Triisobutyl Aluminum	Catalyst in production of polypropylene and other polymers [2].

Insights into Reactivity and Experimental Approaches

While a direct comparison is unavailable, the search results provide insights into how these compounds react, which is key to understanding their reducing behavior.

- **Reaction with Esters:** A study on Trimethylaluminum (TMA) shows it reacts with esters like methyl propionate. With one equivalent of TMA, a Lewis acid-base adduct is formed. With excess TMA, the reaction proceeds to break the carbonyl bond, expelling methoxide and generating a ketone intermediate, which is then methylated to form a tertiary alkoxide [3]. This demonstrates the strong alkylating and nucleophilic capability of aluminum alkyls.
- **Mechanism Workflow:** The diagram below outlines the general reaction workflow of an aluminum alkyl with an ester, illustrating the progression from adduct formation to ketone intermediate and final alkoxide product.



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To cite this document: Smolecule. [reducing strength tributylaluminum versus other aluminum alkyls].

Smolecule, [2026]. [Online PDF]. Available at:

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